

Reported Biological Activity of Cassiaside C

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Compound Focus: cassiaside C2

Cat. No.: S643775

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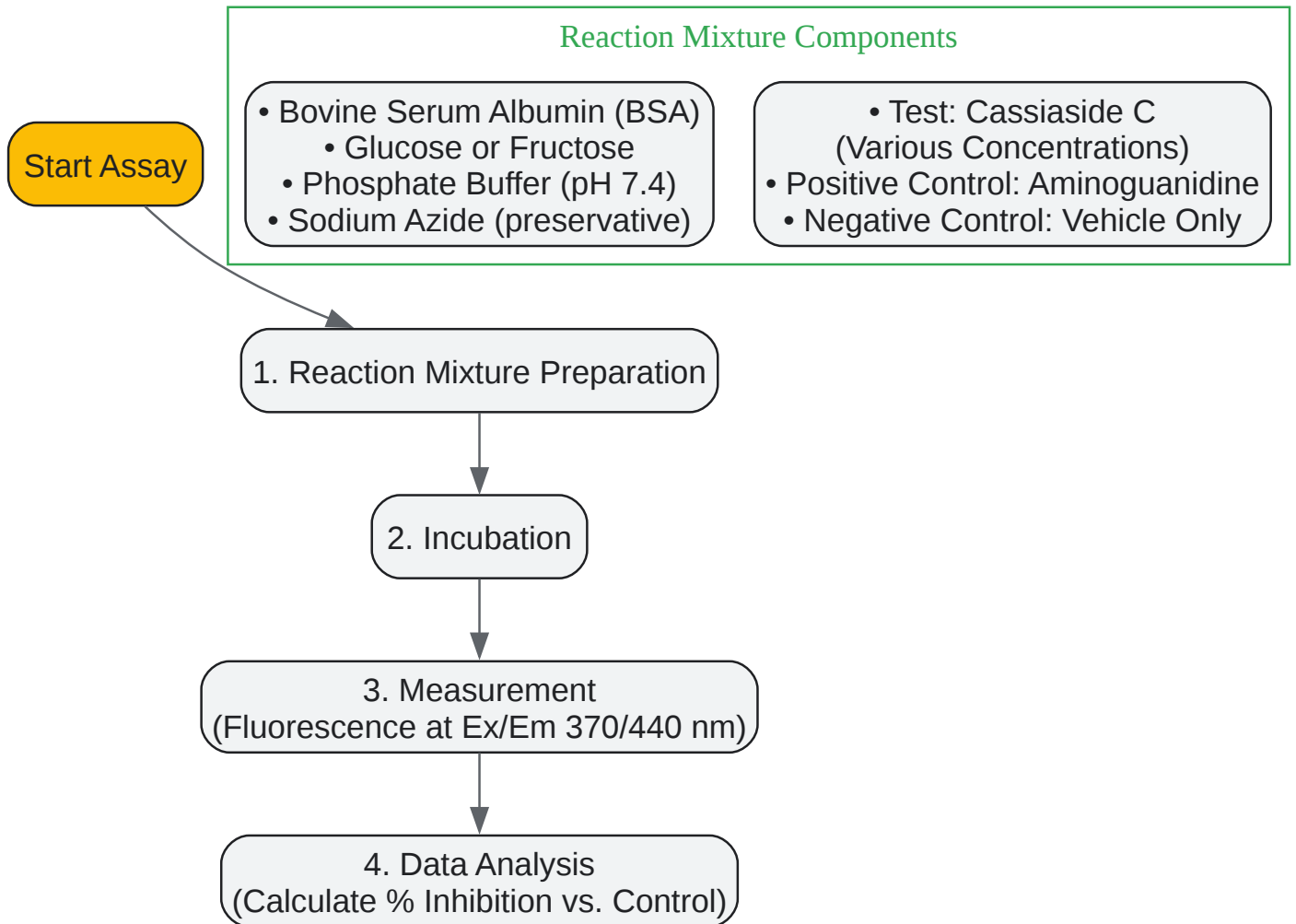
The table below summarizes the key biological activity identified for Cassiaside C in the current literature.

Assay Type	Target/Model	Reported Activity	Reference
In vitro Inhibition Assay	Advanced Glycation End Products (AGEs)	Inhibitory activity on AGE formation [1] [2] [3].	

Cassiaside C (also known as Toralactone 9-O- β -D-gentiobioside) is a **naphthopyrone** isolated from the seeds of *Cassia tora* (also referred to as *Cassia obtusifolia*) [1] [4] [5]. Its main reported biological activity is the inhibition of Advanced Glycation End products (AGEs) formation in vitro [1] [2] [3]. AGEs are harmful compounds that can contribute to the complications of diabetes and aging.

Potential Experimental Workflow

Based on the general approach for studying AGE inhibition and the context from the search results, here is a potential experimental workflow. Please note that this is a reconstructed generic protocol, as specific methodological details for Cassiaside C were not found.



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Detailed Protocol for AGE Inhibition Assay

This protocol is adapted from standard methods for evaluating anti-glycation agents [1] [5].

1. Materials

- **Test Compound:** Cassiaside C (e.g., sourced from commercial suppliers like MedChemExpress, Cat. No. HY-N7628) [1].
- **Positive Control:** Aminoguanidine hydrochloride (a known AGE inhibitor).
- **Protein Solution:** Bovine Serum Albumin (BSA), 10 mg/mL in phosphate buffer.
- **Sugar Solution:** 1.0 M D-glucose or D-fructose in phosphate buffer.

- **Buffer:** 0.1 M Sodium phosphate buffer, pH 7.4, containing 0.02% sodium azide to prevent microbial growth.
- **Equipment:** Microplate reader capable of fluorescence measurements, incubator, micropipettes.

2. Procedure

1. Preparation of Reaction Mixtures: In a 96-well plate, prepare the following mixtures in triplicate: - **Test Group:** BSA solution + Sugar solution + Cassiaside C (at various concentrations, e.g., 10, 50, 100 μ M). - **Positive Control:** BSA solution + Sugar solution + Aminoguanidine (e.g., 1 mM). - **Negative Control:** BSA solution + Sugar solution + an equal volume of vehicle (e.g., DMSO). - **Blank:** BSA solution + Phosphate buffer (no sugar, no compound).

2. Incubation: Seal the plate to prevent evaporation and incubate in the dark at 37°C for 3 to 21 days. The extended incubation is necessary for the glycation reaction to proceed.

3. Measurement: After incubation, measure the fluorescence of each well using a microplate reader. The formation of AGEs is typically quantified by measuring fluorescence at an excitation of 370 nm and an emission of 440 nm.

4. Data Analysis: Calculate the percentage inhibition of AGE formation for Cassiaside C using the formula: $\% \text{ Inhibition} = [1 - (F_{\text{sample}} - F_{\text{blank}}) / (F_{\text{control}} - F_{\text{blank}})] \times 100$ Where F_{sample} is the fluorescence of the test group, F_{control} is the fluorescence of the negative control, and F_{blank} is the fluorescence of the blank.

Context in Phytochemistry and Pharmacology

Cassiaside C is one of several naphthopyrone glycosides found in *Cassia* seeds (Cassiae Semen) [4] [5] [6]. These seeds are a rich source of diverse compounds, primarily anthraquinones and naphthopyrones, and are used in traditional medicine for their antidiabetic, neuroprotective, and hepatoprotective properties [5] [6]. The inhibition of AGE formation by Cassiaside C is a mechanism that aligns with the plant's reported **antidiabetic activity** [7] [5]. It's important to note that while the seeds have demonstrated bioactivity, some specific anthraquinones have also been flagged for potential hepatotoxicity and nephrotoxicity in preliminary models, indicating a need for further safety evaluation [8].

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References

1. Cassiaside C (Toralactone 9-O- β -D-gentiobioside) [medchemexpress.com]
2. | CAS 119170-52-4 | AbMole BioScience | Cassiaside ... C Cassiaside [abmole.com]
3. | Endogenous Metabolite | TargetMol Cassiaside C [targetmol.com]
4. Phytochemistry, Ethnopharmacological Uses, Biological ... Activities [pmc.ncbi.nlm.nih.gov]
5. Cassiae semen: A review of its phytochemistry and ... [spandidos-publications.com]
6. Phytochemistry, Ethnopharmacological Uses, Biological ... [mdpi.com]
7. Exploring the therapeutic mechanisms of Cassia glauca in ... [pmc.ncbi.nlm.nih.gov]
8. Predicting the potential toxicity of 26 components in ... [sciencedirect.com]

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